

An In-depth Technical Guide on the Solubility and Stability of 2-Nitroethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitroethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **2-Nitroethanol** in common laboratory solvents. The information is intended to support research, development, and handling of this compound in a scientific setting. This document summarizes available quantitative data, outlines detailed experimental protocols for characterization, and presents visual representations of key processes.

Executive Summary

2-Nitroethanol (CAS: 625-48-9) is a nitroalkane with a terminal hydroxyl group, making it a subject of interest in various chemical syntheses. Understanding its solubility and stability is critical for its effective use and safe handling. This guide consolidates conflicting reports on its solubility, particularly in aqueous media, and provides a framework for its stability profile based on data for analogous compounds. Detailed experimental methodologies are provided to enable researchers to determine these properties for their specific applications.

Solubility of 2-Nitroethanol

The solubility of **2-Nitroethanol** is a critical parameter for its application in various reaction media. There are conflicting reports in the literature regarding its solubility, particularly in water.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **2-Nitroethanol** in common solvents. It is important to note the discrepancies in reported water solubility.

Solvent	Chemical Formula	Type	Solubility	Temperature (°C)	Citation
Water	H ₂ O	Polar Protic	< 1 mg/mL	21	[1][2]
Water	H ₂ O	Polar Protic	Very Soluble / Miscible	Not Specified	[3][4]
Ethanol	C ₂ H ₅ OH	Polar Protic	Very Soluble	Not Specified	[3]
Methanol	CH ₃ OH	Polar Protic	Sparingly Soluble	Not Specified	[5][6]
Acetone	C ₃ H ₆ O	Polar Aprotic	Miscible	Not Specified	[7]
Diethyl Ether	(C ₂ H ₅) ₂ O	Nonpolar	Very Soluble	Not Specified	[3]
Chloroform	CHCl ₃	Nonpolar	Soluble	Not Specified	[5][6]
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	Soluble	Not Specified	[5][6]
Dichloromethane	CH ₂ Cl ₂	Nonpolar	Soluble (by analogy)	Not Specified	

Note on Conflicting Data: The significant discrepancy in the reported solubility of **2-Nitroethanol** in water ("less than 1 mg/mL" versus "very soluble/miscible") highlights the necessity for experimental verification within the context of a specific application. The "very soluble" and "miscible" data are from a chemical database and a product information sheet, respectively, while the "<1 mg/mL" is cited in safety-focused databases. This could be due to differences in experimental conditions or purity of the compound.

Stability of 2-Nitroethanol

2-Nitroethanol is a reactive compound with several incompatibilities and degradation pathways. Its stability is influenced by temperature, pH, and the presence of other chemical agents.

General Stability Profile and Incompatibilities

- **Hygroscopic:** **2-Nitroethanol** readily absorbs moisture from the air.
- **Thermal Instability:** The compound may decompose violently upon heating[1]. It has been reported to explode under vacuum distillation, a reaction attributed to the presence of peroxides or alkali[1][2].
- **Incompatible Materials:** It is incompatible with strong oxidizing agents, strong bases, acid chlorides, and acid anhydrides[1][2].

Potential Degradation Pathways

While specific degradation pathways for **2-Nitroethanol** are not extensively detailed in the literature, pathways for analogous compounds provide insight into its potential degradation mechanisms.

- **Thermal Decomposition:** For aliphatic nitro compounds, the primary thermal degradation pathways are believed to be nitro-nitrite isomerization and C-NO₂ bond cleavage. For the related compound 2-methoxyethanol, thermal degradation can lead to a variety of products through different reaction channels, including dehydration and bond fission[8].
- **Hydrolysis:** Under acidic conditions, nitroalkanes can undergo the Nef reaction, which involves hydrolysis to form an aldehyde or ketone and nitrous oxide[9]. In the case of **2-Nitroethanol**, this could potentially lead to the formation of glycolaldehyde.
- **Photodegradation:** While no specific studies on the photodegradation of **2-Nitroethanol** were found, similar organic molecules are known to degrade under UV irradiation, often through radical-initiated pathways. For instance, the OH-initiated degradation of the structurally similar 2-aminoethanol has been studied, providing a model for potential atmospheric degradation[10].

Experimental Protocols

The following sections provide detailed methodologies for determining the solubility and stability of **2-Nitroethanol**.

Protocol for Determining Solubility by the Gravimetric Method

This method is a reliable, classical approach for determining the equilibrium solubility of a compound in a given solvent.

Materials:

- **2-Nitroethanol** (of known purity)
- Selected solvent(s)
- Analytical balance (readable to ± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, 0.22 μm or 0.45 μm)
- Pre-weighed glass vials
- Vacuum oven or nitrogen stream for solvent evaporation

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Nitroethanol** to a known volume of the solvent in a sealed container.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved **2-Nitroethanol** confirms saturation.

- Sample Collection:
 - Allow the solution to stand undisturbed at the experimental temperature for at least 4 hours to allow undissolved material to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed (if applicable) syringe and filter it through a syringe filter into a pre-weighed, clean, and dry glass vial.
- Solvent Evaporation:
 - Weigh the vial containing the filtrate to determine the mass of the solution.
 - Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of **2-Nitroethanol**.
- Determination of Solute Mass:
 - Dry the vial containing the non-volatile solute to a constant weight in a vacuum oven.
 - Weigh the vial with the dried residue. The difference between this mass and the initial mass of the empty vial is the mass of the dissolved **2-Nitroethanol**.
- Calculation of Solubility:
 - The solubility can be calculated in various units, such as g/100 mL or mol/L.
 - Solubility (g/100 mL) = (mass of dissolved **2-Nitroethanol** / volume of aliquot taken) x 100.

Protocol for Assessing Thermal Stability using Differential Scanning Calorimetry (DSC)

DSC is a powerful technique to determine the thermal stability of a substance by measuring the heat flow associated with thermal transitions as a function of temperature.

Materials:

- **2-Nitroethanol**

- Differential Scanning Calorimeter (DSC)
- Appropriate sample pans (e.g., hermetically sealed aluminum or high-pressure pans)
- Inert gas supply (e.g., nitrogen)

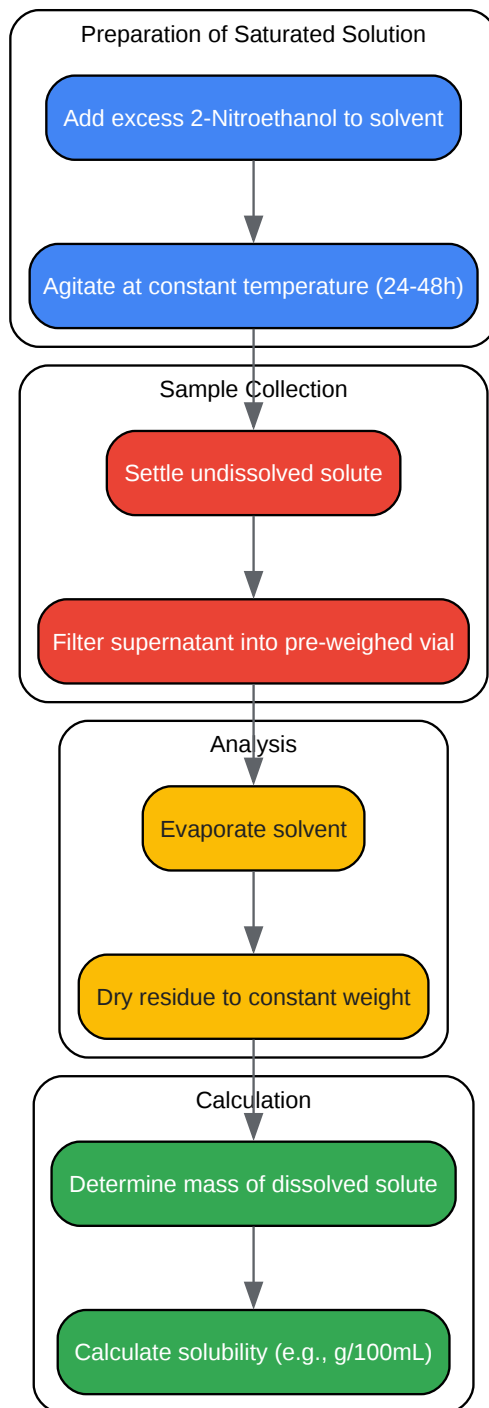
Procedure:

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy according to the manufacturer's instructions using appropriate standards (e.g., indium).
- Sample Preparation:
 - Accurately weigh a small amount of **2-Nitroethanol** (typically 1-5 mg) into a sample pan.
 - Hermetically seal the pan to prevent evaporation during the experiment.
- Experimental Setup:
 - Place the sealed sample pan and an empty reference pan into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Thermal Scan:
 - Heat the sample at a constant rate (e.g., 5, 10, or 20 °C/min) over a desired temperature range (e.g., from ambient to 300 °C).
 - Record the heat flow as a function of temperature.
- Data Analysis:
 - Analyze the resulting thermogram to identify exothermic events, which indicate decomposition.
 - Determine the onset temperature of decomposition (Tonset), which is a key indicator of thermal stability.

- The enthalpy of decomposition (ΔH_d) can also be calculated by integrating the area of the exothermic peak.

Visualizations

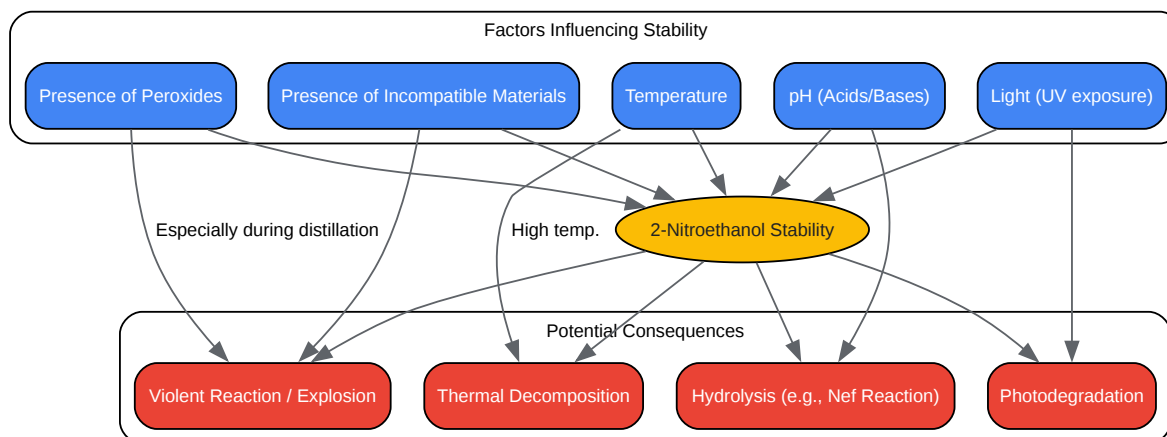
Experimental Workflow for Solubility Determination



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Caption: Gravimetric method workflow for solubility determination.

Factors Affecting the Stability of 2-Nitroethanol



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Caption: Logical relationship of factors affecting **2-Nitroethanol** stability.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Solubility and Stability of 2-Nitroethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329411#solubility-and-stability-of-2-nitroethanol-in-common-solvents>]

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